

# Benchmarking PINN Performance on Standard Physics Problems: A Comparative Guide

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## Compound of Interest

Compound Name: *Pdic-NN*

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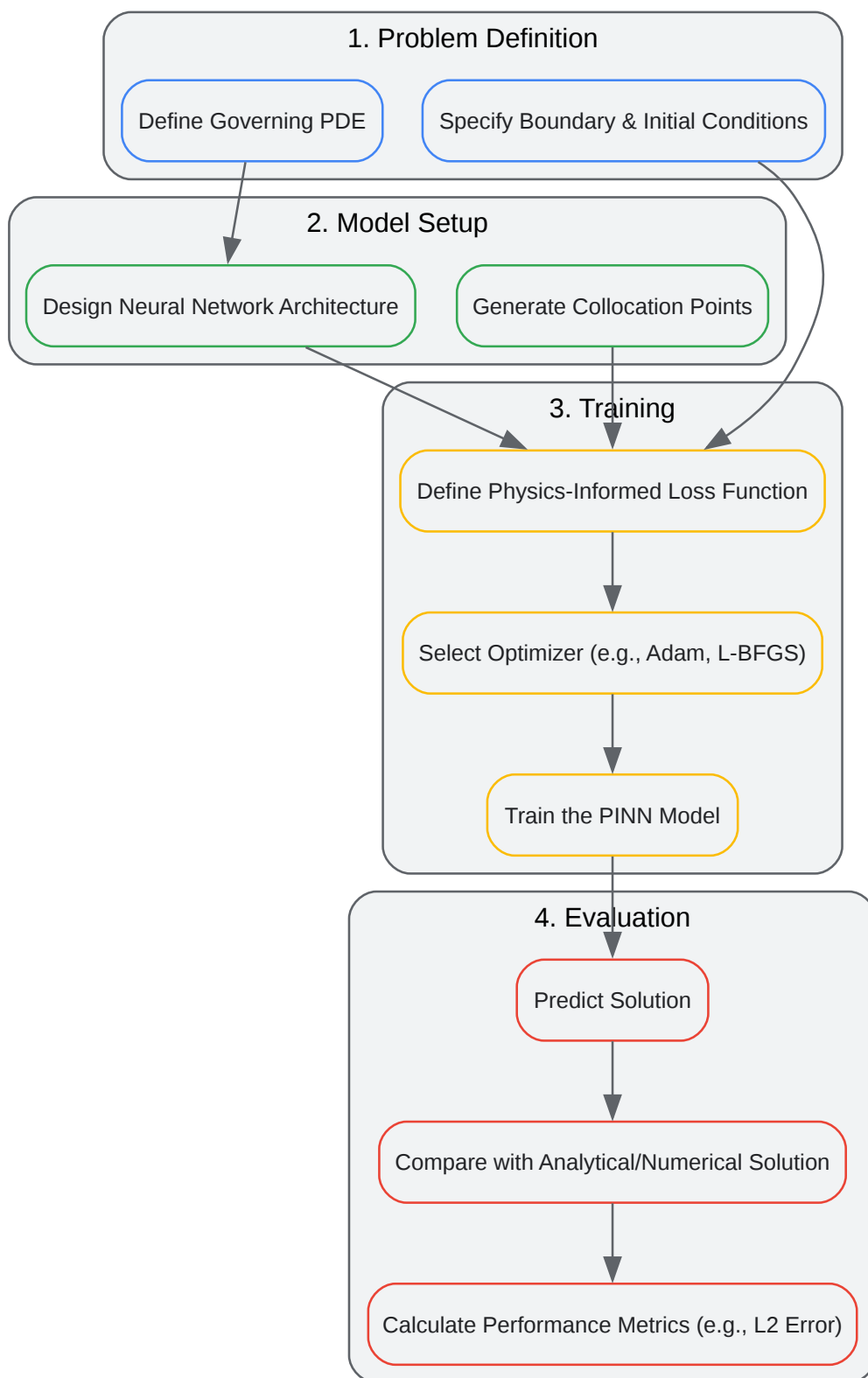
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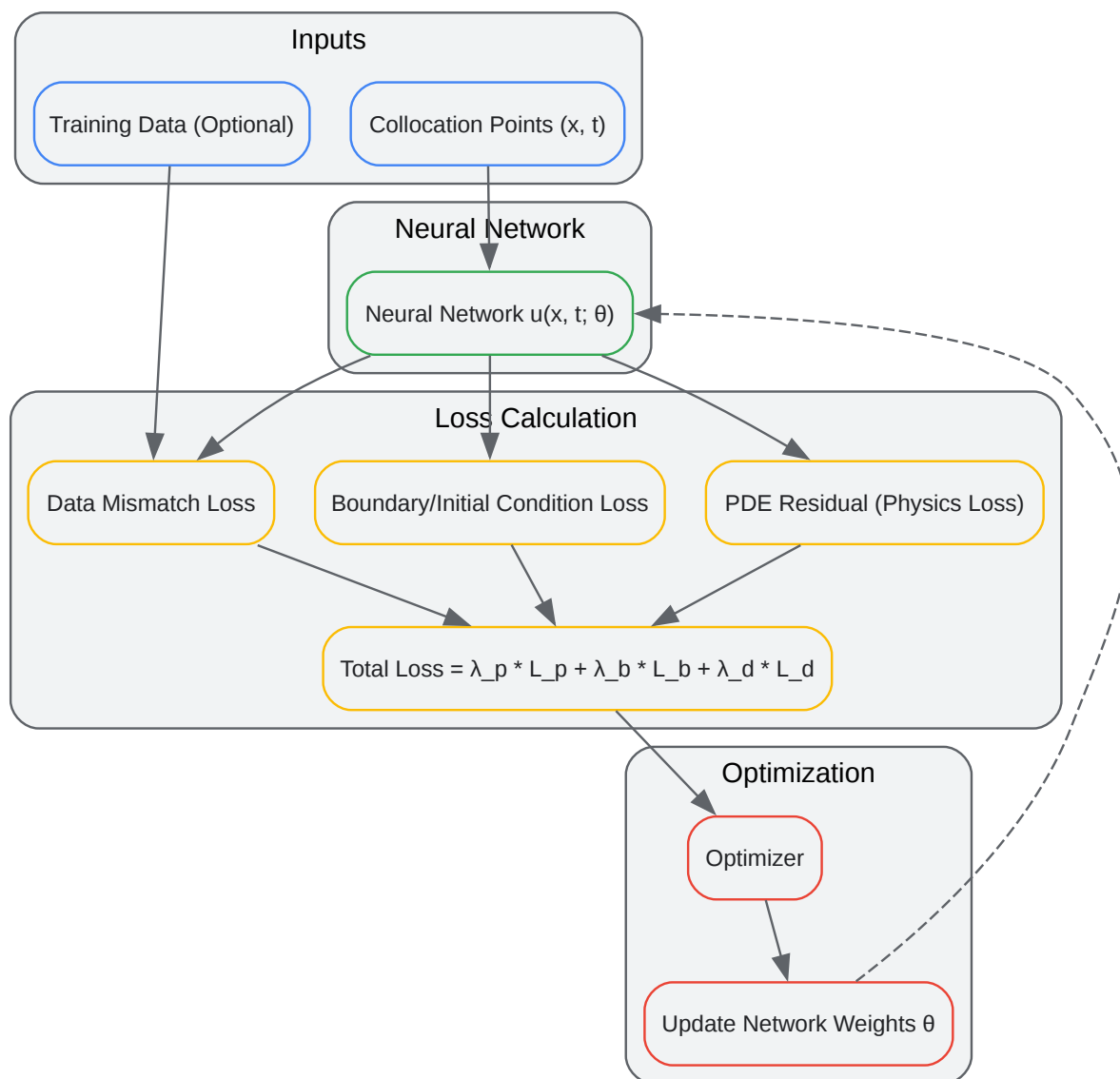
For Researchers, Scientists, and Drug Development Professionals

Physics-Informed Neural Networks (PINNs) have emerged as a powerful tool for solving partial differential equations (PDEs) that govern a wide array of physical phenomena.<sup>[1][2]</sup> By integrating the underlying physical laws directly into the learning process of a neural network, PINNs offer a novel, data-efficient approach to scientific computing.<sup>[1][2]</sup> This guide provides an objective comparison of PINN performance against traditional numerical methods and other PINN variants across a set of standard physics problems. The experimental data is presented in clearly structured tables, accompanied by detailed methodologies to ensure reproducibility.

## The PINN Benchmarking Workflow

The process of benchmarking PINN performance involves a systematic workflow. This typically includes defining the physics problem through its governing PDEs and boundary/initial conditions, designing the neural network architecture, training the model by minimizing a loss function that includes both data and physics-based components, and finally, evaluating the model's performance against a known solution or another numerical method.





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## References

- 1. Review of Physics-Informed Neural Networks: Challenges in Loss Function Design and Geometric Integration [mdpi.com]
- 2. researchgate.net [researchgate.net]
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